

# Personal protective equipment for handling D-Sorbitol-d2-1

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## Compound of Interest

Compound Name: D-Sorbitol-d2-1

Cat. No.: B12412109

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## Essential Safety and Handling of D-Sorbitol-d2-1

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **D-Sorbitol-d2-1**, a deuterated form of D-Sorbitol. The following procedures and recommendations are based on established safety protocols for D-Sorbitol and are directly applicable to its deuterated analogue due to their chemical similarities.

## Personal Protective Equipment (PPE)

When handling **D-Sorbitol-d2-1**, appropriate personal protective equipment is crucial to minimize exposure and ensure personal safety. The recommended PPE includes:

- **Eye and Face Protection:** Wear chemical safety goggles or glasses with side shields that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
- **Hand Protection:** Chemical-resistant gloves, such as nitrile rubber with a thickness greater than 0.11 mm, should be worn.[3] It is important to select gloves based on an evaluation of potential hazards, duration of use, and the physical conditions of the workplace.[4]
- **Skin and Body Protection:** A laboratory coat is the minimum requirement.[4] For more extensive handling, wear appropriate protective clothing to prevent skin contact.[1][5]

- Respiratory Protection: If there is a risk of dust formation or if working in a poorly ventilated area, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[1]

## Operational Plan: From Receipt to Disposal

A systematic approach to handling **D-Sorbitol-d2-1** from the moment it is received to its final disposal is critical for laboratory safety and operational efficiency.

### 1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][6]
- Keep away from incompatible materials such as strong oxidizing agents.[2][6]
- D-Sorbitol is hygroscopic, meaning it absorbs moisture from the air; therefore, proper sealing of the container is essential.[4][6]

### 2. Handling and Use:

- All handling should be conducted in a well-ventilated area.[4][7]
- Avoid generating dust.[6][8] Use dry clean-up procedures if any material is spilled.[8]
- Avoid contact with skin, eyes, and clothing.[4][7]
- Do not eat, drink, or smoke in the handling area.[5][7]
- Wash hands thoroughly with soap and water after handling.[4][7]

### 3. Spills and Emergency Procedures:

- Spills: In case of a spill, immediately clean it up by vacuuming or sweeping the material and placing it into a suitable, labeled disposal container.[1][4][6] Avoid generating dust during cleanup.[1][6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists.[1][6]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid if irritation develops.[1][6]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms appear.[1][6]
- Ingestion: Do not induce vomiting. If the person is conscious, give 2-4 cupfuls of milk or water. Seek medical attention.[1][6]

#### 4. Disposal:

- All waste must be handled in accordance with local, state, and federal regulations.[8]
- Dispose of the contents and container to an approved waste disposal plant.[4]
- Do not allow the product to enter drains, other waterways, or soil.[4]

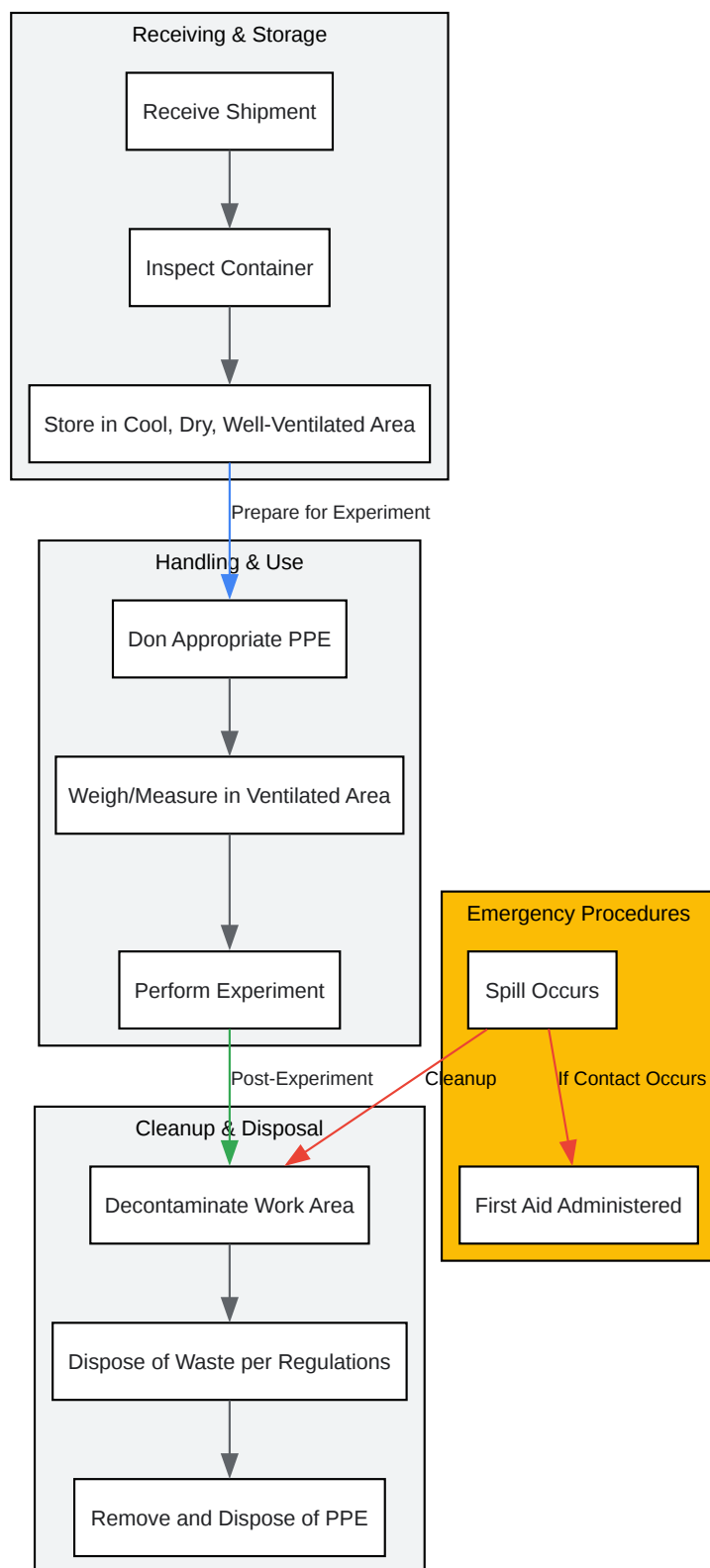
## Quantitative Data

The following table summarizes key physical and chemical properties of D-Sorbitol, which are expected to be very similar for **D-Sorbitol-d2-1**.

| Property          | Value                                         |
|-------------------|-----------------------------------------------|
| Molecular Formula | C <sub>6</sub> H <sub>14</sub> O <sub>6</sub> |
| Molecular Weight  | 182.17 g/mol [2]                              |
| Melting Point     | 95 - 99 °C / 203 - 210.2 °F[2]                |
| Specific Gravity  | 1.489[2]                                      |
| Solubility        | Soluble in water[2]                           |
| pH                | 6-7 (70% aqueous solution)[2]                 |

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **D-Sorbitol-d2-1** in a laboratory setting.



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Caption: Workflow for the safe handling of **D-Sorbitol-d2-1**.

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